

Personal protective equipment for handling Benzoyl iodide

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Compound of Interest

Compound Name: Benzoyl iodide

Cat. No.: B15495994

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Essential Safety and Handling Guide for Benzoyl Iodide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Benzoyl iodide** (CAS No. 618-38-2). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Summary of Key Safety Data

The following table summarizes important quantitative data for **Benzoyl iodide**. This information is crucial for risk assessment and the implementation of appropriate safety measures.

Parameter	Value	Source
Molecular Formula	C ₇ H ₅ IO	[1]
Molecular Weight	232.02 g/mol	[1]
Melting Point	1.5°C	[1]
Boiling Point	265°C (estimated)	[1]
Flash Point	93.2°C	[1]
Density	1.746 g/cm ³	[2][3]
Occupational Exposure Limits	No data available	[4]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **Benzoyl iodide** to prevent contact with skin, eyes, and the respiratory system.[4]

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
Skin Protection	- Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[4] Nitrile gloves are a suitable option.[5] - Clothing: Wear fire/flame resistant and impervious clothing.[4] A lab coat is required.[5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[4] Work in a well-ventilated area, preferably under a chemical fume hood.

Safe Handling and Storage Protocol

Engineering Controls:

- Ensure adequate ventilation in the handling area.[4]
- Handle in accordance with good industrial hygiene and safety practices.[4]
- Emergency exits and a risk-elimination area should be established.[4]

Precautions for Safe Handling:

- Preparation: Before starting any work, ensure all necessary PPE is correctly worn. Prepare all required equipment and reagents.
- Handling:
 - Avoid the formation of dust and aerosols.[4]
 - Avoid breathing mist, gas, or vapors.[4]
 - Avoid contact with skin and eyes.[4]
 - Use non-sparking tools to prevent ignition.[4]
 - Implement measures to prevent fire caused by electrostatic discharge.[4]
- Storage:
 - Store in a tightly closed container.[4]
 - Keep the container in a dry, cool, and well-ventilated place.[4]
 - Store away from incompatible materials and foodstuff containers.[4]

Emergency and Disposal Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[4]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[4]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

Spill and Leak Management

- Personal Precautions:
 - Evacuate personnel to a safe area.[4]
 - Wear appropriate personal protective equipment, including chemical-impermeable gloves. [4]
 - Avoid breathing vapors, mist, or gas.[4]
 - Ensure adequate ventilation.[4]
 - Remove all sources of ignition.[4]
- Containment and Cleaning Up:
 - Collect and arrange for disposal.[4]

- Keep the chemical in suitable, closed containers for disposal.[\[4\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[4\]](#)
- The collected material should be promptly disposed of in accordance with appropriate laws and regulations.[\[4\]](#)

Disposal Plan

- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[4\]](#)
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[\[4\]](#)
- Do not discharge into sewer systems.[\[4\]](#)

Workflow for Handling Benzoyl Iodide



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Caption: Workflow for the safe handling of **Benzoyl iodide**.

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